

# Thermal conductivity of beryllium-nickel versus aluminum alloys

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

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## A Comparative Guide to the Thermal Conductivity of Beryllium-Nickel and Aluminum Alloys

For researchers, scientists, and drug development professionals, the selection of materials with specific thermal and mechanical properties is a critical aspect of experimental design and apparatus construction. This guide provides an objective comparison of the thermal conductivity and other relevant properties of beryllium-nickel and aluminum alloys, supported by available data.

## Overview

Beryllium-nickel (Be-Ni) and aluminum (Al) alloys are two classes of metallic materials with distinct property profiles. Aluminum alloys are widely used due to their low density, good thermal conductivity, and ease of manufacturing. Beryllium-nickel alloys, on the other hand, are known for their high strength, hardness, and excellent performance at elevated temperatures, though their thermal conductivity is generally lower than that of aluminum alloys.

## Data Presentation

The following tables summarize the key physical and mechanical properties of selected beryllium-nickel and aluminum alloys for easy comparison.

Table 1: Thermal and Mechanical Properties of Beryllium-Nickel Alloys

Property	Beryllium-Nickel Alloy 360 (UNS N03360)	Beryllium-Nickel Casting Alloy (FA230)
Thermal Conductivity (W/m·K)	48[1][2]	Superior to steel, specific value not readily available[3]
Density (g/cm³)	8.27[1]	8.24
Tensile Strength, Ultimate (MPa)	up to 2070	Data not available
Coefficient of Thermal Expansion (1/°C)	14.5 x 10 <sup>-6</sup>	14.4 x 10 <sup>-6</sup>

Table 2: Thermal and Mechanical Properties of Common Aluminum Alloys

Property	Aluminum Alloy 1100	Aluminum Alloy 6061	Aluminum Alloy 7075
Thermal Conductivity (W/m·K)	218	167	130[2][4]
Density (g/cm³)	2.71	2.70	2.81[4]
Tensile Strength, Ultimate (MPa)	90	310	572[4]
Coefficient of Thermal Expansion (1/°C)	23.6 x 10 <sup>-6</sup>	23.6 x 10 <sup>-6</sup>	23.6 x 10 <sup>-6</sup> [4]

## Direct Comparison: Beryllium-Nickel 360 vs. Aluminum 7075

A direct comparison of properties between Nickel-Beryllium Alloy 360 and 7075 aluminum alloy highlights their distinct characteristics.[2]

Table 3: Head-to-Head Comparison

Property	Nickel Beryllium 360	7075 Aluminum
Thermal Conductivity (W/m·K)	48	130
Density (g/cm³)	8.3	2.81
Ultimate Tensile Strength (MPa)	780 - 1860	240 - 590
Yield Strength (MPa)	380 - 1590	120 - 510
Melting Point (°C)	1200 - 1330	480 - 640

## Experimental Protocols

The determination of thermal conductivity of these alloys is typically performed using standardized experimental methods to ensure accuracy and comparability of the data.

### Laser Flash Method (ASTM E1461)

A prevalent technique for measuring thermal diffusivity, from which thermal conductivity is calculated, is the Laser Flash Method, standardized as ASTM E1461.

Methodology:

- **Sample Preparation:** A small, disc-shaped sample of the alloy is prepared with a specific thickness. The surfaces are made parallel and flat. Often, a thin layer of graphite is applied to the surfaces to increase the absorption of the laser pulse and the emission of thermal radiation.
- **Apparatus:** The sample is placed in a furnace that allows for testing at various temperatures. One side of the sample is subjected to a very short pulse of energy from a laser.
- **Measurement:** An infrared detector is focused on the rear face of the sample to measure the temperature change as a function of time.
- **Calculation:** The thermal diffusivity ( $\alpha$ ) is calculated from the thickness of the sample and the time it takes for the rear face to reach a certain percentage of its maximum temperature rise. The thermal conductivity ( $k$ ) is then determined using the following equation:

$$k = \alpha \cdot \rho \cdot C_p$$

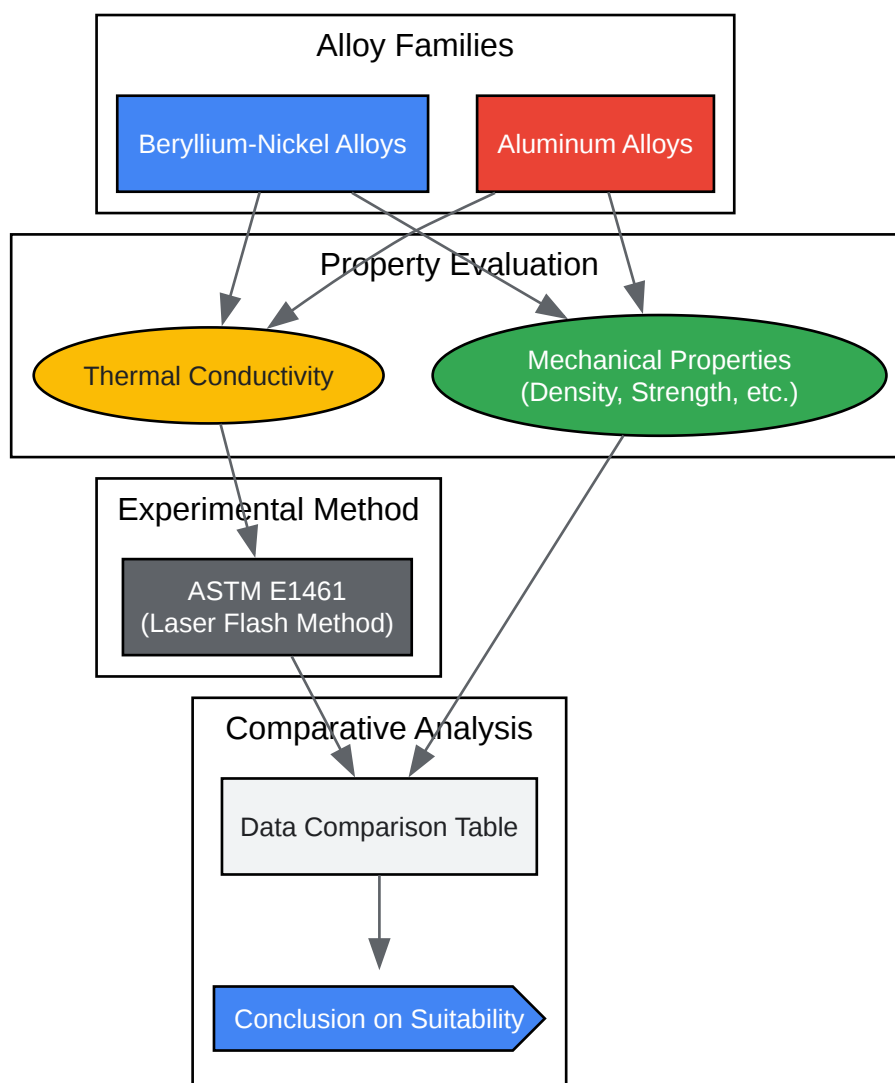
where:

- $k$  is the thermal conductivity
- $\alpha$  is the thermal diffusivity
- $\rho$  is the density of the material
- $C_p$  is the specific heat capacity of the material

Density and specific heat capacity are measured separately using appropriate standard methods.

## Visualization of Comparison Logic

The following diagram illustrates the logical workflow for comparing the thermal conductivity of beryllium-nickel and aluminum alloys.

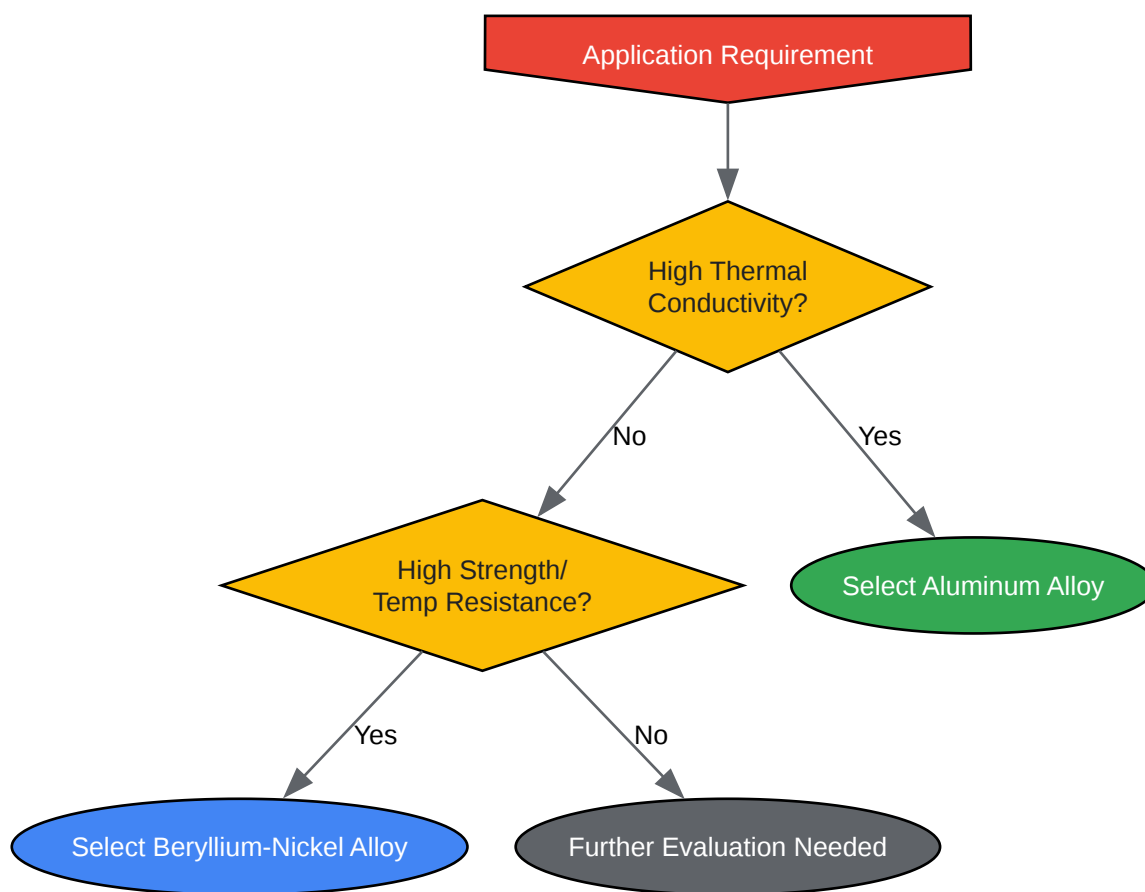


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Caption: Logical workflow for comparing Be-Ni and Al alloys.

## Signaling Pathway for Material Selection

The decision-making process for selecting between these two alloy families can be visualized as a signaling pathway, where application requirements trigger the evaluation of material properties.



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Caption: Decision pathway for alloy selection.

## Conclusion

The choice between beryllium-nickel and aluminum alloys is highly dependent on the specific requirements of the application.

- Aluminum alloys are the preferred choice when high thermal conductivity and low density are the primary considerations. Their wide availability and lower cost also make them an attractive option for a broad range of applications.
- Beryllium-nickel alloys excel in applications demanding high strength, hardness, and stability at elevated temperatures. While their thermal conductivity is lower than that of aluminum alloys, it is still superior to that of many steels, making them suitable for applications where a combination of good thermal performance and exceptional mechanical properties is required.

For researchers and scientists, a thorough evaluation of the trade-offs between thermal performance, mechanical integrity, operating temperature, and cost is essential for optimal material selection.

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## References

- 1. Alloy 360 Nickel-beryllium for High Temperature Environments [materion.com]
- 2. 7075 Aluminum vs. Nickel Beryllium 360 :: MakeItFrom.com [makeitfrom.com]
- 3. ibcadvancedalloys.com [ibcadvancedalloys.com]
- 4. 7075 aluminium alloy - Wikipedia [en.wikipedia.org]
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Address: 3281 E Guasti Rd

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